

An In-depth Technical Guide to the Synthesis of Dlin-MeOH

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Compound of Interest

Compound Name: Dlin-MeOH

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Abstract

Dlin-MeOH, chemically known as (6Z,9Z,28Z,31Z)-heptatriaconta-6,9,28,31-tetraen-19-ol, is a crucial lipid excipient in the formulation of lipid nanoparticles (LNPs) for the delivery of nucleic acid-based therapeutics. Its branched, unsaturated structure is fundamental to the efficacy of these delivery systems. This technical guide provides a comprehensive overview of the plausible synthesis pathway for **Dlin-MeOH**, detailing the starting materials, experimental protocols, and expected quantitative data. The synthesis involves a Grignard reaction, a powerful tool in organic chemistry for the formation of carbon-carbon bonds.

Introduction

The advent of mRNA-based vaccines and therapies has underscored the critical role of sophisticated drug delivery systems. Lipid nanoparticles have emerged as the leading platform for nucleic acid delivery, and the constituent lipids are key to their success. **Dlin-MeOH** is a tertiary alcohol lipid that, upon formulation, can be functionalized to create cationic lipids essential for encapsulating and delivering negatively charged nucleic acids. Understanding the synthesis of **Dlin-MeOH** is therefore of paramount importance for researchers and developers in the field of nanomedicine.

Dlin-MeOH Synthesis Pathway

The most probable synthetic route to **Dlin-MeOH** involves the reaction of a linoleyl Grignard reagent with a linoleic acid ester. This approach leverages the readily available and biocompatible linoleic acid as the primary starting material. The overall strategy is to couple two 18-carbon linoleyl chains to a central carbonyl carbon, which is then reduced to a hydroxyl group.

Starting Materials

The synthesis of **Dlin-MeOH** originates from linoleic acid, an unsaturated omega-6 fatty acid. The key precursors derived from linoleic acid are:

- Linoleyl Halide (e.g., Linoleyl Bromide): This serves as the precursor to the Grignard reagent.
- Linoleic Acid Ester (e.g., Methyl Linoleate): This acts as the electrophilic carbonyl source.

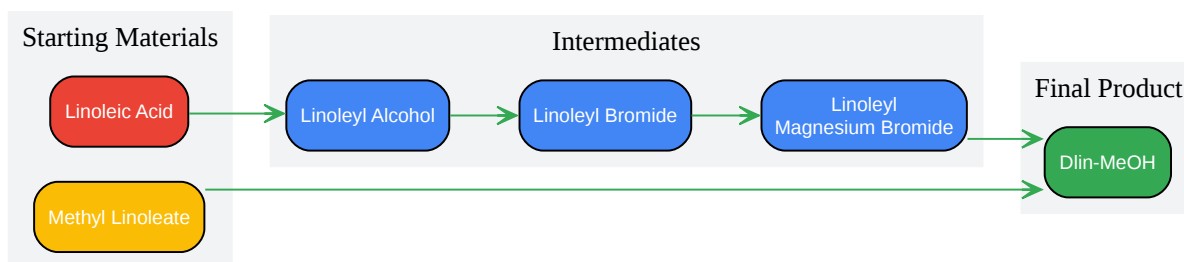
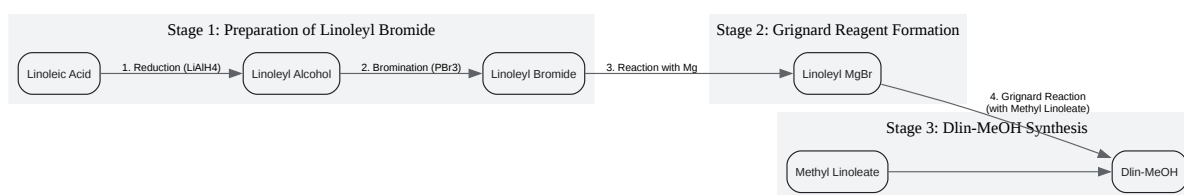
Table 1: Starting Materials and Reagents

Compound	Molecular Formula	Molecular Weight (g/mol)	Role
Linoleic Acid	C ₁₈ H ₃₂ O ₂	280.45	Ultimate Starting Material
Thionyl Chloride	SOCl ₂	118.97	Reagent for Acid Chloride Formation
Lithium Aluminium Hydride	LiAlH ₄	37.95	Reducing Agent
Phosphorus Tribromide	PBr ₃	270.69	Brominating Agent
Magnesium Turnings	Mg	24.31	Formation of Grignard Reagent
Methyl Linoleate	C ₁₉ H ₃₄ O ₂	294.47	Electrophile
Diethyl Ether (anhydrous)	(C ₂ H ₅) ₂ O	74.12	Solvent
Hydrochloric Acid (aq)	HCl	36.46	Quenching Agent

Synthesis Workflow

The synthesis can be broken down into three main stages:

- Preparation of Linoleyl Bromide: Conversion of linoleic acid to linoleyl alcohol, followed by bromination.
- Formation of Linoleyl Magnesium Bromide (Grignard Reagent): Reaction of linoleyl bromide with magnesium metal.
- Grignard Reaction and Formation of **Dlin-MeOH**: Reaction of the Grignard reagent with methyl linoleate, followed by acidic workup.



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